

inter-laboratory comparison of Radium-228 analytical methods

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Compound of Interest

Compound Name: Radium-228

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An Inter-laboratory Comparison of Analytical Methods for **Radium-228** in Water Samples

This guide provides a comprehensive comparison of common analytical methods for the determination of **Radium-228** (Ra-228) in water samples. The information is intended for researchers, scientists, and drug development professionals involved in radiochemical analysis. This document summarizes quantitative data from inter-laboratory studies, details experimental protocols, and provides visual workflows to aid in method selection and implementation.

Introduction to Radium-228 Analysis

Radium-228 is a naturally occurring radionuclide from the thorium-232 decay series.^[1] As a beta emitter with a half-life of 5.75 years, its presence in drinking water is a public health concern, necessitating accurate and reliable analytical methods for its quantification.^{[1][2]} The U.S. Environmental Protection Agency (EPA) has established a maximum contaminant level (MCL) for combined radium-226 and **radium-228** in drinking water, driving the need for sensitive and precise measurement techniques.^{[3][4]}

This guide focuses on the most frequently employed methods for Ra-228 analysis, including gamma spectrometry, liquid scintillation counting, and methods based on the measurement of its decay product, actinium-228.

Comparison of Analytical Method Performance

The performance of different analytical methods for Ra-228 can vary significantly between laboratories and even within the same laboratory using different techniques. Inter-laboratory comparison studies are crucial for assessing the accuracy, precision, and overall reliability of these methods.

An inter-laboratory study involving four laboratories (Lab A, Lab B, Lab C, and Lab D) analyzed dissolved and total Ra-228 in groundwater and surface water samples using two different methods: M904.0 and Ra-05.[5][6] The results of this study highlighted notable variability, particularly for Ra-228 measurements. For instance, Lab A, using Method Ra-05, reported higher concentrations in samples with low Ra-228 levels (<2 pCi/L) and lower concentrations in samples with higher Ra-228 levels (>2 pCi/L) compared to other laboratories.[5] Furthermore, the detection of Ra-228 in a field blank by Lab A led to their data being qualified as having a high bias.[5]

The following tables summarize quantitative data from various studies, providing a comparative overview of key performance metrics for common Ra-228 analytical methods.

Table 1: Inter-laboratory Comparison of Dissolved **Radium-228** (pCi/L)

Sample Location	Lab A (Method Ra-05)	Lab B (Method M904.0)	Lab C (Method M904.0)	Lab D (Method Ra-05)
Well 176	1.4	2.1	2.5	1.8
Well 179	1.1	1.5	1.3	1.2
Impoundment	<1.4	0.8	0.9	0.7
Field Blank	2.0	<0.7	<0.8	<0.9

Data synthesized from an inter-laboratory comparison study.[5]

Table 2: Inter-laboratory Comparison of Total **Radium-228** (pCi/L)

Sample Location	Lab A (Method Ra-05)	Lab B (Method M904.0)	Lab C (Method M904.0)	Lab D (Method Ra-05)
Well 176	1.5	2.3	2.7	2.0
Well 179	1.2	1.8	1.5	1.6
Impoundment	2.1	1.0	1.1	1.0
Field Blank	2.0	0.9	<0.8	1.1

Data synthesized from an inter-laboratory comparison study.[\[5\]](#)

Table 3: Performance Metrics of Various **Radium-228** Analytical Methods

Method	Principle	Detection Limit (pCi/L)	Chemical Recovery (%)	Noteworthy Features
Gamma Spectrometry	Direct measurement of gamma rays from Ra-228 progeny (e.g., 228Ac).[7][8][9]	0.14 - 0.90[7]	70 - 90[8]	Non-destructive, can measure multiple radionuclides simultaneously.[9]
Liquid Scintillation Counting	Measurement of beta particles from Ra-228 decay.[10][11]	~1.6 (0.06 Bq/L) [11]	Not explicitly stated for Ra-228 alone	High throughput, suitable for screening.[10]
EPA Method 904.0	Radiochemical separation of 228Ac followed by beta counting. [3][4]	1.0[3]	Not explicitly stated	A widely used regulatory method.[3][4]
Method Ra-05	Radiochemical separation of Ra-228.[3]	Not explicitly stated	Not explicitly stated	An alternative to EPA 904.0.[3]
Rapid Method (SRNL/EBL)	Rapid precipitation and cation exchange to isolate 228Ac. [1]	~0.5 (for 90 min count)[1]	>90[1]	Faster turnaround time (~6 hours).[1]

Experimental Protocols

Detailed methodologies are crucial for reproducing experimental results and ensuring the quality of analytical data. Below are the summarized experimental protocols for key Ra-228 analytical methods.

Gamma-Ray Spectrometry (General Procedure)

- Sample Preparation: A water sample (typically 1-4 liters) is acidified.[9]
- Co-precipitation: Radium is co-precipitated with barium sulfate by adding barium chloride and sulfuric acid.[9]
- Filtration and Mounting: The precipitate is filtered, dried, and mounted in a suitable geometry for counting.[9]
- Ingrowth Period: The sample is stored for a minimum of 36 hours to allow for the ingrowth of the Ra-228 daughter, actinium-228 (228Ac).[12]
- Gamma Counting: The sample is counted using a high-purity germanium (HPGe) detector. The activity of Ra-228 is determined by measuring the gamma emissions from 228Ac (e.g., at 911 keV).[7][8]

Liquid Scintillation Counting (General Procedure)

- Sample Preparation: An aliquot of the water sample is taken.
- Radiochemical Separation: Radium is separated from interfering radionuclides, often through co-precipitation with barium sulfate.[11]
- Cocktail Addition: The separated radium is mixed with a liquid scintillation cocktail.[11]
- Counting: The sample is analyzed in a liquid scintillation counter, which detects the beta particles emitted by Ra-228. Alpha/beta discrimination is often used to distinguish between different radionuclides.[13]

EPA Method 904.0: Radium-228 in Drinking Water

- Co-precipitation: Radium in the water sample is co-precipitated with barium and lead sulfate.[4]
- Purification: The precipitate is purified by re-precipitation from an EDTA solution.[4]
- Ingrowth: The purified sample is set aside for at least 36 hours to allow for the ingrowth of 228Ac from Ra-228.[4]

- Actinium-228 Separation: Actinium-228 is separated by co-precipitation with yttrium oxalate. [4]
- Beta Counting: The purified 228Ac precipitate is counted using a low-background gas-flow proportional counter. The Ra-228 concentration is calculated from the 228Ac activity.[4]

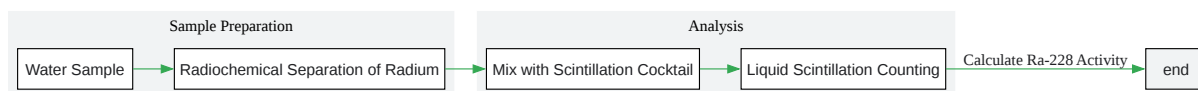
Visualizing Analytical Workflows

The following diagrams, created using the DOT language, illustrate the experimental workflows for the described analytical methods.



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Caption: Workflow for **Radium-228** analysis by Gamma Spectrometry.



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Caption: Workflow for **Radium-228** analysis by Liquid Scintillation Counting.



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Caption: Workflow for EPA Method 904.0 for **Radium-228** analysis.

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